

toxicological profile and health hazards of 2,4,6-trichloronitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trichloronitrobenzene

Cat. No.: B101851

[Get Quote](#)

An In-depth Technical Guide on the Toxicological Profile and Health Hazards of **2,4,6-Trichloronitrobenzene**

Abstract

2,4,6-Trichloronitrobenzene (2,4,6-TCNB), a chlorinated nitroaromatic compound, serves as a chemical intermediate in the synthesis of dyes and other industrial chemicals.[1] This document provides a comprehensive toxicological profile of 2,4,6-TCNB, compiled for researchers, scientists, and drug development professionals. The available data indicates that 2,4,6-TCNB is a hazardous substance with high acute toxicity via oral, dermal, and inhalation routes.[2][3] The primary health hazard associated with similar nitroaromatic compounds is the induction of methemoglobinemia, leading to cyanosis.[4][5][6] While specific long-term toxicity, carcinogenicity, and reproductive toxicity data for the 2,4,6-isomer are scarce, information from related compounds such as other trichlorobenzenes and chloronitrobenzenes suggests potential for target organ damage, particularly to the liver, kidneys, and hematopoietic system, following repeated exposure.[7][8][9][10] This guide summarizes the existing data, highlights significant data gaps, and presents proposed mechanisms of toxicity and standardized experimental workflows.

Chemical and Physical Properties

2,4,6-Trichloronitrobenzene is a light yellow crystalline solid.[1][4] It is stable under normal conditions but is incompatible with strong bases, strong reducing agents, and strong oxidizing agents.[1][11] Key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of **2,4,6-Trichloronitrobenzene**

Property	Value	Reference(s)
Molecular Formula	C₆H₂Cl₃NO₂	[1] [11]
Molar Mass	226.44 g/mol	[1] [11]
Appearance	White to pale yellow or light beige crystals/solid. [1] [2] [4]	[1] [2] [4]
Melting Point	70-72 °C (160 °F)	[1] [2] [11]
Boiling Point	303.2 ± 37.0 °C (Predicted)	[1] [11]
Density	1.651 - 1.7 g/cm ³ (Predicted)	[1] [11]
Vapor Pressure	0.0017 mmHg at 25°C	[1]
Solubility	Insoluble in water; Soluble in methanol (0.1 g/mL). [1] [4]	[1] [4]
Flash Point	137.2 °C	[1] [11]

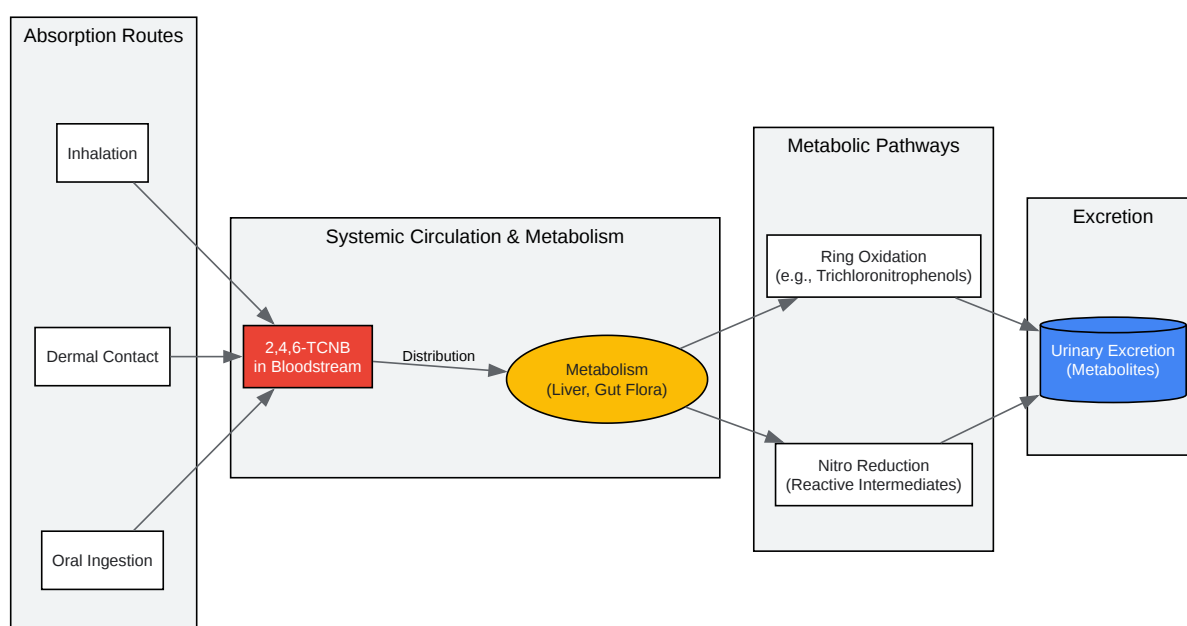
| LogP | 3.41 |[\[11\]](#) |

Toxicokinetics and Metabolism

Specific toxicokinetic data (absorption, distribution, metabolism, and excretion) for **2,4,6-trichloronitrobenzene** are not well-documented in the available literature. However, the metabolic fate can be inferred from the behavior of related compounds like nitrobenzene and other chloronitrobenzenes.

- Absorption: Nitrobenzene compounds are readily and extensively absorbed following inhalation, oral, and dermal exposure.[\[12\]](#) The numerous poisoning incidents related to skin contact highlight the significance of the dermal route.[\[12\]](#)
- Distribution: Following absorption, nitroaromatics are generally distributed throughout the body.[\[12\]](#)

- **Metabolism:** The metabolism of nitrobenzene involves two primary pathways: oxidation of the benzene ring to form nitrophenols and reduction of the nitro group to produce nitrosobenzene, phenylhydroxylamine, and aniline.^{[12][13]} These reductive metabolites are highly reactive and are considered responsible for the characteristic hematotoxicity (methemoglobinemia).^[13] The chlorine atoms on the ring likely influence the rate and profile of metabolism.
- **Excretion:** Metabolites are primarily excreted in the urine.^[12]



[Click to download full resolution via product page](#)

Caption: Generalized toxicokinetic pathway for 2,4,6-TCNB.

Health Hazards and Toxicity

2,4,6-TCNB is classified as acutely toxic and may cause organ damage through prolonged exposure.^{[2][3]}

Table 2: GHS Hazard Classification for **2,4,6-Trichloronitrobenzene**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Specific Target Organ Toxicity, Repeated Exposure	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Long-term	Category 4	H413: May cause long lasting harmful effects to aquatic life

Source: Aggregated GHS information from multiple sources.^{[2][3]}

Acute Toxicity

The primary and most immediate health effect of acute exposure to nitroaromatic compounds is methemoglobinemia.^{[2][4][5][6]} This condition results from the oxidation of ferrous iron (Fe^{2+}) in hemoglobin to ferric iron (Fe^{3+}), rendering it unable to transport oxygen. This leads to functional anemia and cyanosis (a bluish discoloration of the skin and mucous membranes).^{[2][5]}

Symptoms can include dizziness, headache, fatigue, tachycardia, and in severe cases, coma and death.^[12] Specific LD_{50} or LC_{50} values for 2,4,6-TCNB are not readily available in the reviewed literature.

Sub-chronic and Chronic Toxicity

While no specific sub-chronic or chronic studies on 2,4,6-TCNB were identified, studies on related compounds provide insight into potential target organs.

- Trichlorobenzenes: Studies on 1,2,4-trichlorobenzene show that the liver is a primary target organ.[14] Dermal application in rabbits induced slight systemic toxicity at high doses, with effects on urinary porphyrin excretion and pallor of the liver.[9]
- Chloronitrobenzenes: Inhalation studies in rats and mice with 2- and 4-chloronitrobenzene caused oxidative damage to red blood cells, leading to regenerative anemia and secondary damage to the spleen and liver.[8] Other primary toxic effects included testicular atrophy and renal hyaline droplet accumulation in male rats.[8]
- 2,4,6-Trichlorophenol: A 90-day oral study in rats identified the liver, kidney, and adrenal glands as target organs for systemic toxicity.[7]

Based on this evidence, the primary target organs for repeated 2,4,6-TCNB exposure are likely the hematopoietic system (blood, spleen, bone marrow), liver, and kidneys.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

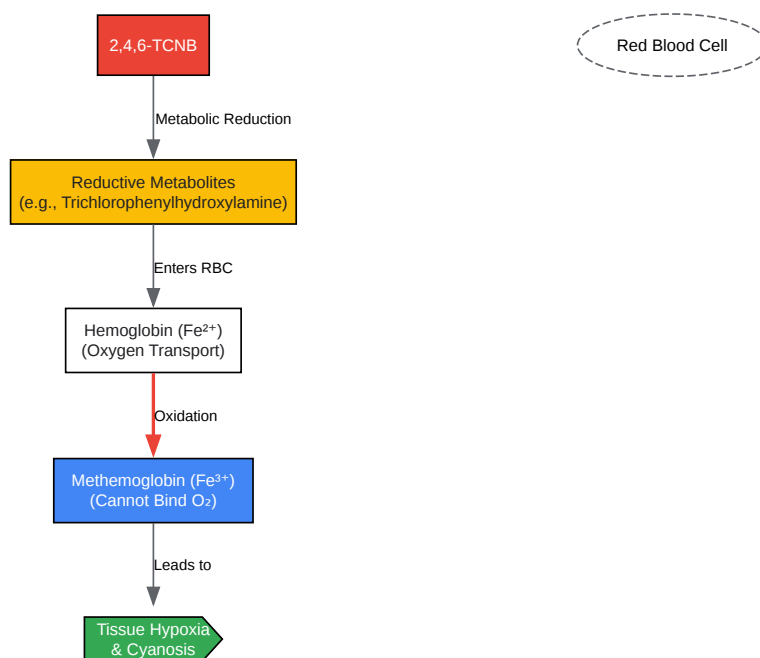
There is a significant lack of data on the genotoxic, carcinogenic, and reproductive effects of **2,4,6-trichloronitrobenzene** specifically.

- Genotoxicity: Data for a related compound, 2,4-dichloronitrobenzene, showed positive results in *Salmonella typhimurium* mutagenicity assays (Ames test).[15]
- Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified the parent compound, nitrobenzene, as "possibly carcinogenic to humans" (Group 2B).[12] Long-term bioassays of 2,4,6-trichlorophenol provided "clear evidence of carcinogenicity" in mice (liver tumors) and male rats (leukemia/lymphoma).[16]
- Reproductive and Developmental Toxicity: Studies on 2,4-dichloronitrobenzene in rats showed developmental effects (decreased number of live pups, increased stillborn pups) only at doses that were also maternally toxic.[15]

Mechanisms of Toxicity

The principal mechanism of acute toxicity for 2,4,6-TCNB is believed to be the induction of methemoglobinemia via its reductive metabolites. The nitro group is reduced to nitroso and

hydroxylamine intermediates, which are potent oxidizing agents that disrupt the oxygen-carrying capacity of red blood cells.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of 2,4,6-TCNB-induced methemoglobinemia.

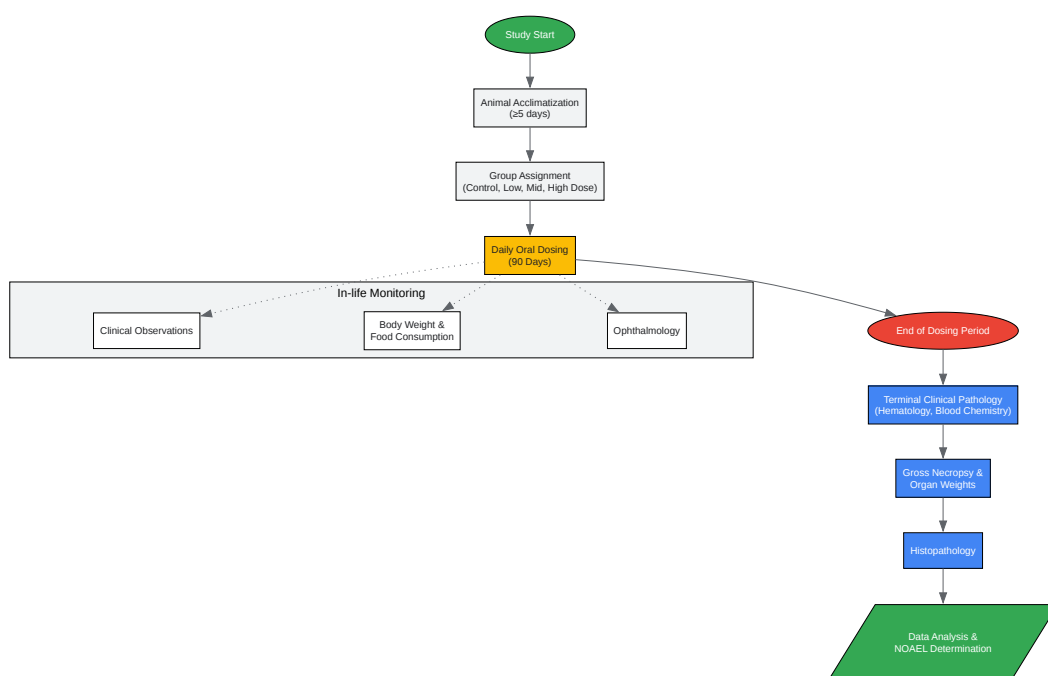
Experimental Protocols

Detailed experimental protocols for the toxicity testing of 2,4,6-TCNB are not available in the public domain literature. The following section describes a generalized workflow for a 90-day sub-chronic oral toxicity study, based on established guidelines such as OECD Test Guideline 408, which would be appropriate for evaluating the repeated dose toxicity of this compound.

Generalized Protocol: 90-Day Repeated Dose Oral Toxicity Study in Rodents

- **Test System:** Sprague-Dawley rats (or similar rodent species), typically 10 males and 10 females per group.
- **Acclimatization:** Animals are acclimated to laboratory conditions for at least 5 days prior to the start of the study.
- **Dose Groups:** A control group (vehicle only, e.g., corn oil) and at least three dose levels (low, mid, high) are used. Dose levels are selected based on acute toxicity data and range-finding studies.
- **Administration:** The test substance is administered daily by oral gavage for 90 consecutive days.
- **In-life Observations:**
 - **Mortality and Morbidity:** Checked twice daily.
 - **Clinical Signs:** Detailed observations are made weekly.
 - **Body Weight and Food Consumption:** Measured weekly.
 - **Ophthalmology:** Examined prior to dosing and at termination.
 - **Clinical Pathology:** Blood samples are collected at termination for hematology and clinical chemistry analysis. Urine is collected for urinalysis.
- **Terminal Procedures:**
 - At the end of the 90-day period, animals are euthanized.
 - A full gross necropsy is performed on all animals.
 - Organ weights (e.g., liver, kidneys, adrenals, spleen, brain, gonads) are recorded.

- A comprehensive set of tissues from all control and high-dose animals is collected and preserved for histopathological examination. Tissues from lower-dose groups showing treatment-related effects are also examined.
- Data Analysis: Statistical analysis is performed to determine dose-response relationships and to identify the No-Observed-Adverse-Effect Level (NOAEL) and the Lowest-Observed-Adverse-Effect Level (LOAEL).



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a 90-day sub-chronic toxicity study.

Summary and Data Gaps

2,4,6-Trichloronitrobenzene is a chemical with significant acute toxicity hazards.[2][3] The primary concern from acute exposure is methemoglobinemia, a hallmark of nitroaromatic compound poisoning.[5][6] While data from related substances strongly suggest that the hematopoietic system, liver, and kidneys are potential targets for toxicity following repeated exposure, there is a critical lack of empirical data for the 2,4,6-TCNB isomer itself.

Key data gaps that need to be addressed to perform a complete risk assessment include:

- Quantitative acute toxicity data (LD₅₀, LC₅₀).
- Toxicokinetic studies to determine the specific absorption, distribution, metabolism, and excretion profile.
- Sub-chronic and chronic toxicity studies to confirm target organs and establish a NOAEL.
- Genotoxicity assays (e.g., Ames test, in vitro chromosomal aberration).
- A long-term carcinogenicity bioassay.
- Reproductive and developmental toxicity studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 2,4,6-Trichloronitrobenzene | C₆H₂Cl₃NO₂ | CID 29228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 2,4,6-TRICHLORONITROBENZENE | 18708-70-8 [chemicalbook.com]
- 5. 2,4,5-TRICHLORONITROBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

- 6. 2,4,6-TRICHLORONITROBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Subchronic Toxicity Studies of 2,4,6-Trichlorophenol in Sprague-Dawley Rats | Semantic Scholar [semanticscholar.org]
- 8. NTP technical report on the toxicity studies of 2-Chloronitrobenzene (CAS No. 88-73-3) and 4-Chloronitrobenzene (CAS No. 100-00-5) Administered by Inhalation to F344/N Rats and B6C3F1 Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Subchronic dermal toxicity study of trichlorobenzene in the rabbit - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. canada.ca [canada.ca]
- 11. 2,4,6-TRICHLORONITROBENZENE | CAS#:18708-70-8 | Chemsrce [chemsrc.com]
- 12. gov.uk [gov.uk]
- 13. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]
- 15. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 16. Long-term toxicology and carcinogenicity of 2,4,6-trichlorophenol - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [toxicological profile and health hazards of 2,4,6-trichloronitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101851#toxicological-profile-and-health-hazards-of-2-4-6-trichloronitrobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com